

# Unveiling Drevogenin A: A Spectroscopic Characterization Guide

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## Compound of Interest

Compound Name: **Drevogenin A**

Cat. No.: **B239033**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic data essential for the characterization of **Drevogenin A**, a naturally occurring pregnane steroid. The information presented herein is critical for its identification, purity assessment, and further investigation in drug discovery and development.

## Spectroscopic Data for Drevogenin A

The structural elucidation of **Drevogenin A**, isolated from plants such as *Wattakaka volubilis* (also known as *Dregea volubilis*), relies on a combination of modern spectroscopic techniques, primarily Nuclear Magnetic Resonance (NMR) spectroscopy and Mass Spectrometry (MS).<sup>[1]</sup> <sup>[2]</sup> These methods provide detailed insights into the molecule's atomic connectivity and overall structure.

## Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a cornerstone technique for determining the structure of organic molecules. For **Drevogenin A**, both  $^1\text{H}$  (proton) and  $^{13}\text{C}$  (carbon-13) NMR data are crucial for assigning the chemical environment of each atom in the molecule.

Table 1:  $^1\text{H}$  NMR Spectroscopic Data for **Drevogenin A**

Position	Chemical Shift ( $\delta$ , ppm)	Multiplicity	Coupling Constant (J, Hz)
Data not available in search results			

Table 2:  $^{13}\text{C}$  NMR Spectroscopic Data for **Drevogenin A**

Position	Chemical Shift ( $\delta$ , ppm)
Data not available in search results	

Note: The complete experimental  $^1\text{H}$  and  $^{13}\text{C}$  NMR data with specific peak assignments for **Drevogenin A** were not available in the provided search results. The tables are formatted for the inclusion of such data when available.

## Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and elemental composition of a compound, as well as its fragmentation pattern, which can aid in structural confirmation.

Table 3: Mass Spectrometry Data for **Drevogenin A**

Parameter	Value
Molecular Formula	$\text{C}_{28}\text{H}_{42}\text{O}_7$ [2]
Molecular Weight	490.6 g/mol [2]
Ionization Mode	Data not available
Major Fragment Ions (m/z)	Data not available

Note: While the molecular formula and weight are known, detailed experimental mass spectral data, including ionization mode and fragmentation patterns for **Drevogenin A**, were not found in the search results.

# Experimental Protocols

Detailed experimental protocols are fundamental for the reproducibility of scientific findings.

The following sections outline the general methodologies for the isolation and spectroscopic analysis of **Drevogenin A**.

## Isolation of Drevogenin A

**Drevogenin A** is typically isolated from the ethanolic extract of the roots of *Wattakaka volubilis*.

[1] The general procedure involves:

- Extraction: The plant material is extracted with a suitable solvent, such as ethanol.
- Fractionation: The crude extract is then subjected to solvent-solvent partitioning to separate compounds based on their polarity.
- Chromatography: Final purification is achieved through various chromatographic techniques, such as column chromatography over silica gel, to yield pure **Drevogenin A**.[1]

## NMR Spectroscopy

NMR spectra are recorded on a high-field spectrometer.

- Sample Preparation: A few milligrams of the purified **Drevogenin A** are dissolved in a deuterated solvent (e.g.,  $\text{CDCl}_3$  or  $\text{DMSO-d}_6$ ).
- Data Acquisition:  $^1\text{H}$  NMR,  $^{13}\text{C}$  NMR, and other 2D NMR experiments (like COSY, HSQC, and HMBC) are performed to establish the complete structure and stereochemistry of the molecule.

## Mass Spectrometry

Mass spectra are obtained using a mass spectrometer, often coupled with a chromatographic system.

- Sample Introduction: The sample is introduced into the mass spectrometer, typically after separation by liquid chromatography (LC-MS).

- Ionization: A suitable ionization technique, such as Electrospray Ionization (ESI), is used to generate charged molecules.
- Analysis: The mass analyzer separates the ions based on their mass-to-charge ratio ( $m/z$ ), and a detector records their abundance.

## Logical Workflow for Characterization

The structural characterization of a natural product like **Drevogenin A** follows a logical workflow, beginning with its isolation and culminating in the detailed analysis of its spectroscopic data.

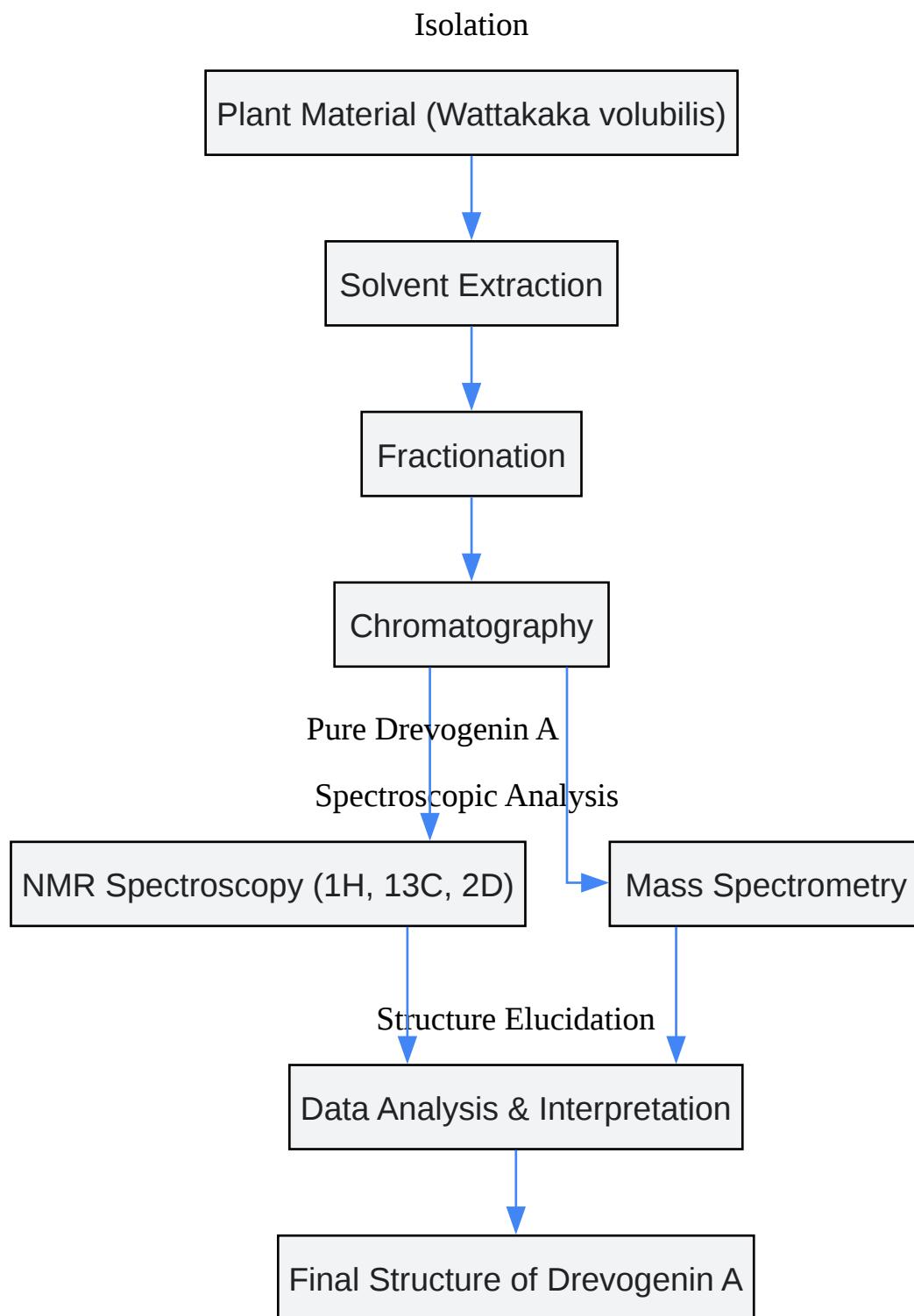
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Figure 1. Workflow for the isolation and structural elucidation of **Drevogenin A**.

Note: No signaling pathways involving **Drevogenin A** were identified in the search results to be visualized.

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## References

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